

Application Notes and Protocols: G-5555

Solution Preparation and Storage

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Compound of Interest

Compound Name: G-5555

Cat. No.: B15602651

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **G-5555**, a potent and selective inhibitor of Group I p21-activated kinases (PAKs). Adherence to these guidelines is crucial for ensuring the stability, solubility, and optimal performance of **G-5555** in various experimental settings.

Compound Information

Parameter	Value
Molecular Weight	492.96 g/mol [1]
Molecular Formula	C ₂₅ H ₂₅ ClN ₆ O ₃ [1][2]
CAS Number	1648863-90-4[1]
Appearance	White solid[3]

Storage and Stability

Proper storage of **G-5555** is essential to maintain its integrity and activity over time. It is recommended to follow these guidelines for both the solid compound and its stock solutions.

Solid Compound

Storage Condition	Duration	Notes
-20°C (powder)	3 to ≥ 4 years[2][4]	Store in a desiccated environment.[3]

Stock Solutions

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.

Storage Condition	Solvent	Duration
-80°C	DMSO or other suitable solvents	6 months to 1 year[4][5]
-20°C	DMSO or other suitable solvents	1 month[4][5]

Note: Always store solutions in tightly sealed containers to protect from moisture.[5]

Solubility

G-5555 exhibits solubility in various organic solvents but is insoluble in water and ethanol.[4]

The choice of solvent will depend on the specific experimental requirements. It is advisable to use fresh, anhydrous solvents, as moisture can reduce the solubility of **G-5555**, particularly in DMSO.[4]

Solvent	Concentration	Notes
DMSO	≥ 99 mg/mL (200.82 mM)[4]	Use of fresh, moisture-free DMSO is recommended.[4] Gentle warming may aid dissolution.[1]
DMSO	25 mg/mL[2]	
DMSO	20 mM (with gentle warming) [1]	
DMSO	≥ 27 mg/mL (54.77 mM)[3]	
1 eq. HCl	100 mM[1]	
DMF	25 mg/mL[2]	
DMSO:PBS (pH 7.2) (1:4)	0.2 mg/mL[2]	

Experimental Protocols

The following protocols provide step-by-step instructions for preparing **G-5555** solutions for both in vitro and in vivo applications.

Preparation of a 10 mM DMSO Stock Solution (In Vitro)

This protocol describes the preparation of a concentrated stock solution for use in cell-based assays.

Materials:

- **G-5555** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Equilibrate the **G-5555** vial to room temperature before opening.

- Weigh the desired amount of **G-5555** powder. For 1 mL of a 10 mM stock solution, use 4.93 mg of **G-5555**.
- Add the appropriate volume of fresh, anhydrous DMSO to the **G-5555** powder.
- Vortex the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.[\[1\]](#)
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[\[4\]](#)[\[5\]](#)

Preparation of an Aqueous Solution for In Vivo Administration

This protocol details the preparation of a **G-5555** formulation suitable for oral administration in animal studies. This formulation should be prepared fresh before each use.[\[4\]](#)

Materials:

- **G-5555** DMSO stock solution (e.g., 99 mg/mL)[\[4\]](#)
- PEG300
- Tween-80
- ddH₂O (double-distilled water)
- Sterile tubes

Procedure (for 1 mL working solution):

- To 400 µL of PEG300, add 50 µL of a 99 mg/mL **G-5555** stock solution in DMSO.[\[4\]](#)
- Mix thoroughly until the solution is clear.[\[4\]](#)
- Add 50 µL of Tween-80 to the mixture and mix again until clear.[\[4\]](#)

- Add 500 μ L of ddH₂O to bring the final volume to 1 mL.[\[4\]](#)
- Use the resulting solution immediately for optimal results.[\[4\]](#)

Preparation of a Saline-Based Formulation for In Vivo Use

This protocol provides a method for preparing a **G-5555** solution using SBE- β -CD in saline, which can achieve a concentration of ≥ 2.5 mg/mL.[\[5\]](#)

Materials:

- **G-5555** powder
- DMSO
- SBE- β -CD (Sulfobutylether- β -cyclodextrin)
- Saline (0.9% NaCl in ddH₂O)
- Sterile tubes

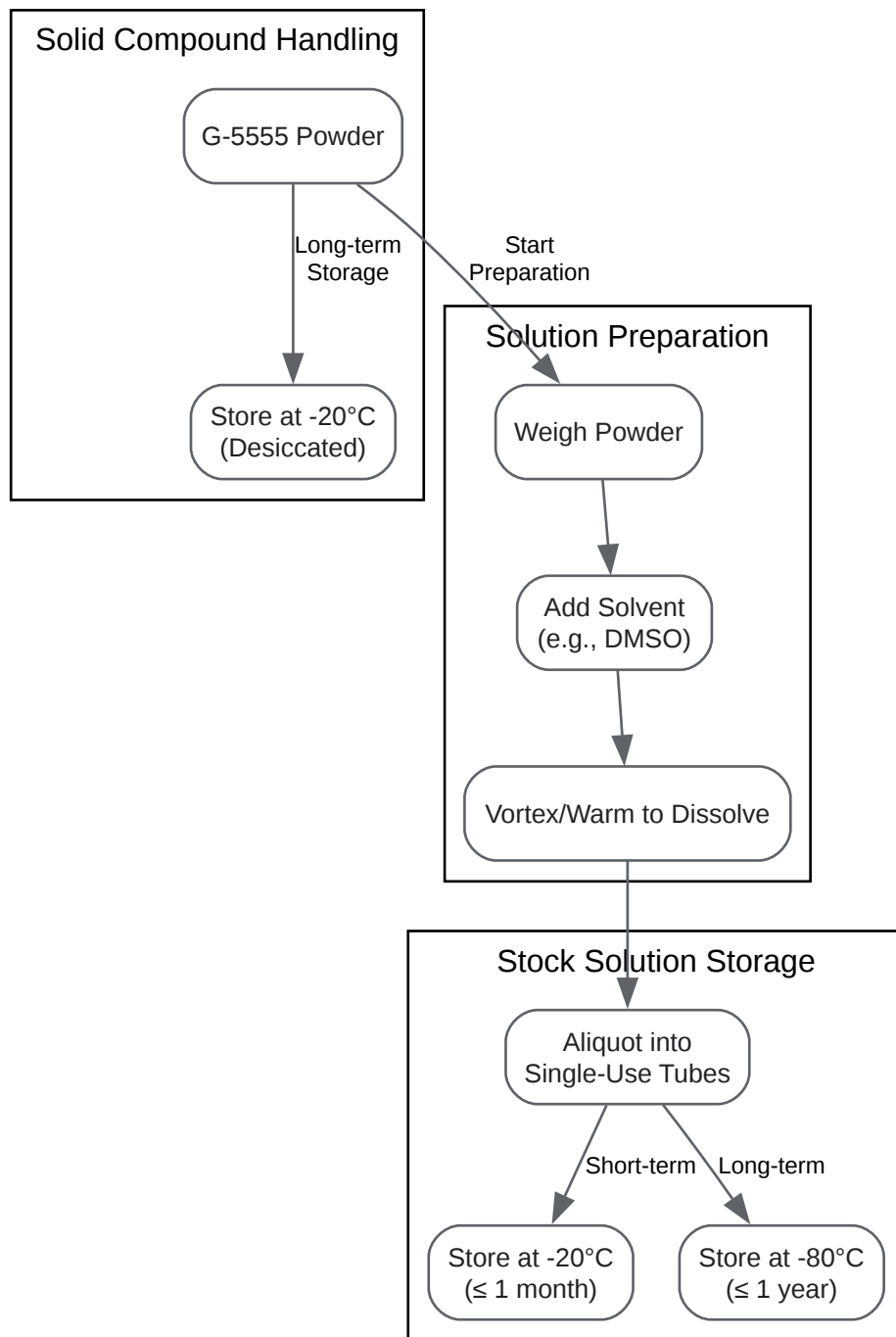
Procedure:

- Prepare a 20% SBE- β -CD solution in saline.
- Prepare a stock solution of **G-5555** in DMSO.
- Add the **G-5555** DMSO stock solution to the 20% SBE- β -CD in saline to achieve a final concentration of 10% DMSO.[\[5\]](#)
- Mix until a clear solution is obtained.[\[5\]](#) This formulation can achieve a **G-5555** concentration of ≥ 2.5 mg/mL.[\[5\]](#)

Workflow and Signaling Pathway Diagrams

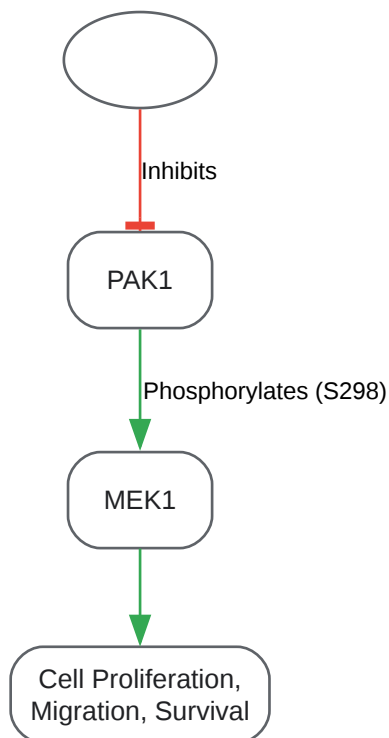
The following diagrams illustrate the general workflow for **G-5555** solution preparation and storage, as well as its established signaling pathway.

G-5555 Preparation and Storage Workflow

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Caption: Workflow for the preparation and storage of **G-5555** solutions.

G-5555 Mechanism of Action

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Caption: **G-5555** inhibits PAK1, preventing downstream signaling.

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